

safety and handling precautions for 2,5-Dichloro-4-methoxypyrimidine

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Compound of Interest

Compound Name: 2,5-Dichloro-4-methoxypyrimidine

Cat. No.: B1391901

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An In-depth Technical Guide to the Safe Handling of **2,5-Dichloro-4-methoxypyrimidine**

Introduction: A Scientist's Perspective on Chemical Safety

In the fields of pharmaceutical research and drug development, pyrimidine derivatives are foundational scaffolds for creating novel therapeutics.^[1] **2,5-Dichloro-4-methoxypyrimidine** (CAS No. 5750-74-3), with its reactive chlorine atoms, represents a versatile intermediate for molecular synthesis.^{[1][2]} However, its utility in constructing complex molecules is matched by the imperative for its safe and meticulous handling. The reactivity that makes it a valuable building block also necessitates a comprehensive understanding of its potential hazards.

This guide is designed for the laboratory professional. It moves beyond a simple recitation of safety data, providing a framework for thinking critically about chemical handling. As scientists, our commitment to safety is not about blindly following rules; it is about understanding the chemical's nature, anticipating potential interactions, and establishing self-validating protocols that protect ourselves, our colleagues, and the integrity of our research. Every step, from donning personal protective equipment (PPE) to managing waste, is a critical data point in the experiment of a safe laboratory environment.

Compound Identification and Physicochemical Properties

A thorough understanding of a chemical's physical properties is the first step in risk assessment. These characteristics influence its behavior in the laboratory environment, from its potential to become airborne to its solubility in various solvents.

Property	Value	Source
IUPAC Name	2,5-dichloro-4-methoxypyrimidine	[2]
CAS Number	5750-74-3	[2]
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂ O	[2]
Molecular Weight	~179.00 g/mol	[2] [3]
Appearance	Solid (presumed)	General chemical knowledge
Purity	≥95.00%	[2]
Melting Point	74 - 76 °C (for isomer 2,4-dichloro-5-methoxypyrimidine)	

Note: Specific experimental data for **2,5-Dichloro-4-methoxypyrimidine** is limited. Data from structurally similar isomers, such as 2,4-dichloro-5-methoxypyrimidine, is provided for context and to inform handling procedures.

Hazard Analysis and GHS Classification

While a specific Safety Data Sheet (SDS) for **2,5-Dichloro-4-methoxypyrimidine** is not readily available in the provided search results, a robust hazard assessment can be constructed by examining structurally related dichloropyrimidine derivatives. This approach, known as "read-across," is a standard toxicological principle. The data from compounds like 2,4-Dichloro-5-methoxypyrimidine and 2,4-Dichloropyrimidine strongly suggest a similar hazard profile.[\[3\]](#)[\[4\]](#)

Summary of Anticipated Hazards:

Hazard Class	GHS Category	Anticipated Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3] [5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3] [4]
Serious Eye Damage/Irritation	Category 1 / 2A	H318/H319: Causes serious eye damage / Causes serious eye irritation[3][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4]

Causality Behind the Hazards: The anticipated irritant and corrosive properties are likely due to the reactivity of the chloro-substituents on the pyrimidine ring. Upon contact with moisture (such as on skin, in the eyes, or in the respiratory tract), these compounds can hydrolyze, potentially releasing small amounts of hydrochloric acid, leading to irritation and burns. Ingestion is harmful due to the compound's potential to interfere with metabolic processes.

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

The selection of PPE is the most direct control measure a researcher has to prevent exposure. It should be considered the last line of defense after engineering controls (like fume hoods) are in place. The choice of PPE must be based on a worst-case scenario assessment of potential splashes, spills, or aerosolization.

- **Hand Protection:** Always wear chemical-resistant gloves. Nitrile gloves are a common standard, but it is critical to inspect them for tears or punctures before each use. For extended procedures or when handling larger quantities, consider double-gloving.[6] After handling, remove gloves using the proper technique to avoid contaminating your skin and dispose of them in accordance with institutional policy.[6]

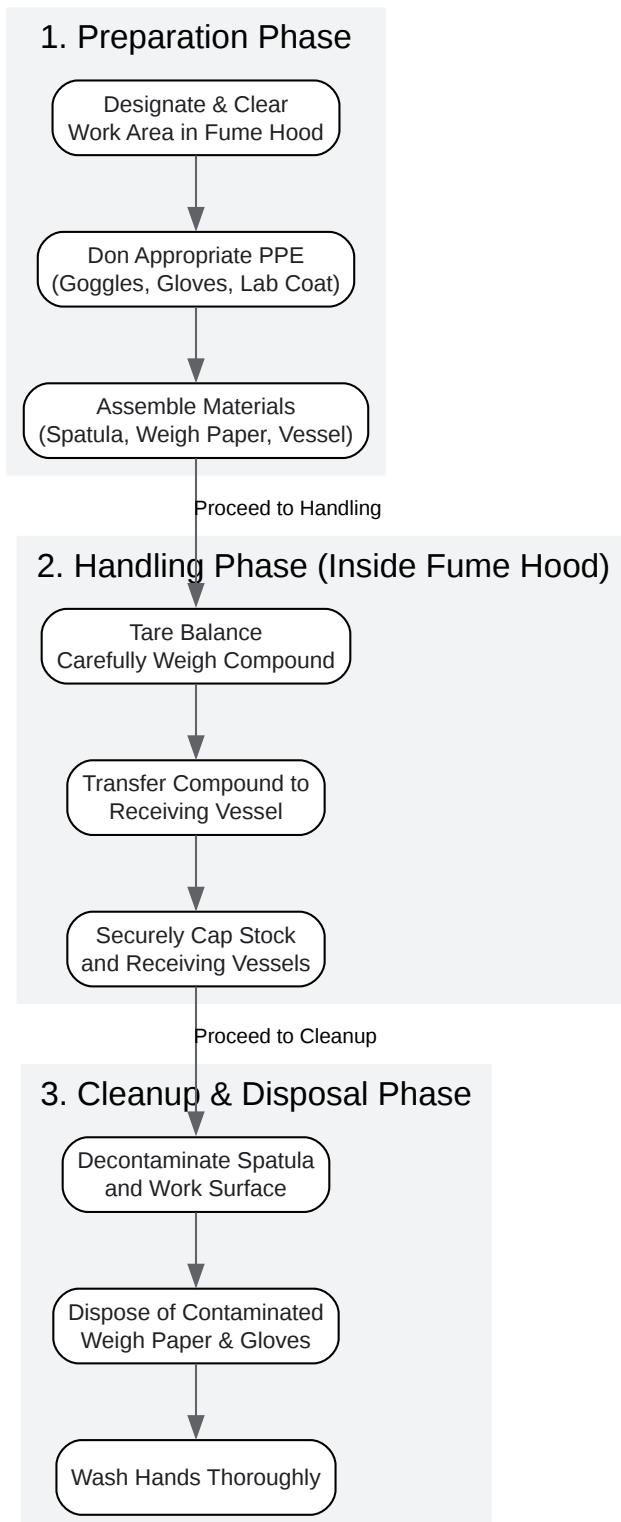
- Eye and Face Protection: Standard safety glasses are insufficient. Use tightly fitting safety goggles or a full-face shield to protect against splashes and airborne particles.[6][7] This is particularly critical when handling powdered solids that can be easily aerosolized.
- Skin and Body Protection: A flame-resistant laboratory coat is mandatory. Ensure it is fully buttoned. For tasks with a higher risk of spillage, such as transferring large quantities, a chemical-resistant apron should be worn over the lab coat.[8] Do not wear shorts or open-toed shoes in the laboratory.
- Respiratory Protection: All handling of **2,5-Dichloro-4-methoxypyrimidine** powder should be performed within a certified chemical fume hood to minimize inhalation risk.[9] If engineering controls are not available or are insufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with the appropriate particulate filter must be used.[9][10]

Core Experimental Workflow: Safe Handling of a Hazardous Solid

This protocol outlines the essential steps for safely weighing and transferring a hazardous solid chemical like **2,5-Dichloro-4-methoxypyrimidine**. The principle of this workflow is to contain the chemical at every stage.

Workflow Visualization

SOP Workflow for Handling 2,5-Dichloro-4-methoxypyrimidine

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Caption: Standard Operating Procedure for Handling Hazardous Solids.

Step-by-Step Methodology

- Preparation (Pre-Handling)
 - 1.1 Designate a Work Area: All work must be conducted in a certified chemical fume hood. Ensure the sash is at the lowest practical height.
 - 1.2 Assemble Equipment: Bring all necessary items into the fume hood before introducing the chemical. This includes spatulas, weigh paper or a weighing boat, the receiving vessel, and a container for waste. This minimizes traffic in and out of the hood.
 - 1.3 Don PPE: Put on all required PPE as detailed in Section 3 before opening the chemical container.
- Weighing and Transfer
 - 2.1 Open the Container: Slowly open the stock container of **2,5-Dichloro-4-methoxypyrimidine**, avoiding any sudden movements that could aerosolize the powder.
 - 2.2 Aliquot the Chemical: Use a clean spatula to carefully transfer the desired amount of solid from the stock container to the weigh paper on a tared analytical balance inside the hood.
 - 2.3 Perform the Transfer: Gently crease the weigh paper and carefully pour the solid into the receiving vessel. Tap the paper to ensure a complete transfer.
 - 2.4 Seal Containers: Immediately and securely cap both the stock container and the receiving vessel.
- Decontamination and Cleanup
 - 3.1 Clean Equipment: Decontaminate the spatula with an appropriate solvent (e.g., isopropanol or ethanol), wiping it clean with a disposable towel.
 - 3.2 Dispose of Waste: Place the used weigh paper, disposable towels, and gloves into a designated solid hazardous waste container.[\[11\]](#)

- 3.3 Clean the Work Surface: Wipe down the work surface inside the fume hood with a damp towel to collect any residual particles, disposing of the towel in the hazardous waste container.
- 3.4 Doff PPE: Remove your lab coat and wash your hands thoroughly with soap and water.

Emergency Procedures: Plan for the Unexpected

A robust safety plan includes clear, actionable steps for when things go wrong. All laboratory personnel must be familiar with the location of safety showers, eyewash stations, and fire extinguishers.

- In Case of Skin Contact: Immediately flush the affected skin with large amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[9][12] Seek immediate medical attention if irritation persists or develops.[13]
- In Case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete rinsing.[11][14] Remove contact lenses if present and easy to do so.[14] Seek immediate medical attention.[14]
- In Case of Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[10][11] If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[13][14]
- In Case of Ingestion: Do NOT induce vomiting.[13] Rinse the mouth with water.[11] Never give anything by mouth to an unconscious person.[13] Call a poison control center or doctor immediately for treatment advice.[11]
- Accidental Release/Spill: Evacuate all non-essential personnel from the area.[9] Wearing full PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or dry chemical powder).[15] Carefully sweep or scoop the material into a labeled, sealed container for hazardous waste disposal.[5][9] Do not allow the chemical to enter drains or waterways.[12]
- Fire Fighting Measures: In the event of a fire, use dry chemical powder, carbon dioxide, or alcohol-resistant foam as extinguishing media.[7][12] Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[9][12] Combustion of this

compound may produce hazardous gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[10][12]

Storage and Disposal: Managing the Chemical Lifecycle

Proper storage is essential for maintaining chemical stability and preventing accidental release.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area. [10][11] Keep away from incompatible materials such as strong oxidizing agents and strong acids.[11][14] Some related compounds recommend protection from light and storage under an inert atmosphere, which are good practices to consider for long-term stability.[9][11]
- Disposal: All waste, including the chemical itself and any contaminated materials, must be disposed of as hazardous waste.[11] Do not dispose of it down the drain.[13] All disposal must be handled in strict accordance with local, state, and federal regulations.[12]

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